

"Ethyl (R)-2-oxiranylacetate structural properties"

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Compound of Interest

Compound Name: Ethyl (R)-2-oxiranylacetate

CAS No.: 112083-64-4

Cat. No.: B039525

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An In-Depth Technical Guide to the Structural Properties of **Ethyl (R)-2-Oxiranylacetate**

Introduction: The Significance of a Chiral Epoxide

Ethyl (R)-2-oxiranylacetate is a high-value chiral building block pivotal in advanced organic and medicinal chemistry.[1][2] Its significance lies in the unique combination of three key structural features: a strained three-membered epoxide ring, an ethyl ester functional group, and a defined (R)-stereocenter. This trifecta of functionality makes it a versatile precursor for synthesizing complex, enantiomerically pure molecules, particularly active pharmaceutical ingredients (APIs).[2] The high degree of ring strain in the oxirane moiety makes it susceptible to nucleophilic attack, providing a reliable handle for introducing new functionalities with precise stereochemical control. Understanding its structural properties is, therefore, not merely an academic exercise but a prerequisite for its effective application in drug discovery and development. This guide provides a comprehensive analysis of its structural characteristics, from fundamental identifiers to advanced spectroscopic insights, grounded in established analytical techniques.

Core Molecular Identity & Physical Characteristics

A precise understanding of a molecule begins with its fundamental properties. These identifiers are critical for sourcing, regulatory compliance, and computational modeling.

Key Identifiers and Molecular Formula

The compound is unambiguously identified by its CAS number and molecular formula, which dictates its exact mass and elemental composition.[1]



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Physicochemical Properties

The physical state and solubility parameters are crucial for designing reaction conditions and purification protocols. **Ethyl (R)-2-oxiranylacetate** is typically supplied as a colorless liquid.[4]



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The predicted high boiling point suggests that purification is best achieved under vacuum distillation to prevent thermal decomposition. Its sensitivity to water necessitates handling under anhydrous conditions to prevent hydrolysis of both the ester and the epoxide ring.

Spectroscopic Elucidation of the Molecular Architecture

Spectroscopy is the cornerstone of structural determination. The following sections dissect the expected NMR, IR, and Mass Spectrometry data, explaining the causal links between the molecular structure and the spectral output.



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Caption: A typical workflow for the structural elucidation of an organic compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides the most detailed map of the carbon-hydrogen framework. For this molecule, we anticipate distinct signals for each unique proton and carbon environment.



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